

Application Note: Photometric Determination of Sodium in Blood Serum with Violuric Acid

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Compound of Interest

Compound Name: Violuric acid

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Introduction

Sodium is the primary extracellular cation and plays a crucial role in maintaining osmotic pressure, fluid balance, and electrical potential in cells. Accurate measurement of sodium levels in blood serum is essential for diagnosing and monitoring a variety of medical conditions, including dehydration, kidney disease, and heart failure. While flame photometry and ion-selective electrodes are the current standard methods for sodium determination, historical colorimetric methods offer a simpler, alternative approach. This application note details a photometric method for the determination of sodium in blood serum based on its reaction with **violuric acid**. The method, originally described by Muraca and Bonsack in 1955, involves the formation of a colored sodium violurate complex, the absorbance of which is proportional to the sodium concentration.^[1]

Principle of the Method

The photometric determination of sodium using **violuric acid** is based on the formation of a distinctly colored sodium violurate salt.^[2] The general workflow involves the initial preparation of the serum sample by ashing to remove organic matter. Subsequently, interfering anions such as sulfate, phosphate, carbonate, and chloride are removed through precipitation with barium and silver acetates. The remaining sodium ions are then reacted with a solution of **violuric acid** in anhydrous dimethylformamide, which is saturated with potassium violurate. The resulting colored sodium violurate solution is then measured spectrophotometrically. The

concentration of sodium is determined by comparing the absorbance of the sample to a standard curve prepared from solutions of known sodium concentrations.

Experimental Protocol

Note: The following protocol is based on the general description from the 1955 publication by Muraca and Bonsack.^[1] Specific concentrations, volumes, and incubation parameters are provided as a guideline and may require optimization in a laboratory setting.

1. Materials and Reagents:

- Blood Serum Sample
- **Violuric Acid**
- Anhydrous Dimethylformamide (DMF)
- Potassium Violurate
- Barium Acetate
- Silver Acetate
- Sodium Chloride (for standards)
- Deionized Water
- Centrifuge
- Spectrophotometer
- Muffle Furnace
- Volumetric flasks and pipettes
- Filter paper

2. Reagent Preparation:

- **Violuric Acid Reagent:** Prepare a solution of **violuric acid** in anhydrous dimethylformamide. The solution should be saturated with potassium violurate to minimize the interference from potassium ions in the sample. The exact concentration of **violuric acid** should be optimized for maximal color development and stability.
- **Precipitating Reagent (Barium Acetate):** Prepare a saturated aqueous solution of barium acetate.
- **Precipitating Reagent (Silver Acetate):** Prepare a saturated aqueous solution of silver acetate.
- **Sodium Standard Solutions:** Prepare a series of standard solutions of sodium chloride in deionized water with concentrations ranging from 120 to 160 mEq/L.

3. Sample Preparation (Ashing and Ion Removal):

- Pipette a known volume (e.g., 1.0 mL) of blood serum into a porcelain crucible.
- Dry the sample in an oven at 105°C.
- Ash the dried serum in a muffle furnace at a temperature not exceeding 550°C until a white or grayish-white ash is obtained.
- Allow the crucible to cool to room temperature.
- Dissolve the ash in a minimal volume of deionized water.
- Add a small volume of barium acetate solution to precipitate sulfate, phosphate, and carbonate ions.
- Centrifuge the mixture and collect the supernatant.
- To the supernatant, add a small volume of silver acetate solution to precipitate chloride ions.
- Centrifuge the mixture again and carefully collect the final supernatant containing the sodium ions.

4. Colorimetric Reaction and Measurement:

- Transfer a defined volume of the prepared sample supernatant to a clean, dry test tube.
- Add a specific volume of the **violuric acid** reagent to the test tube.
- Mix the solution thoroughly and allow it to stand for a specified time to ensure complete color development.
- Measure the absorbance of the resulting colored solution at the wavelength of maximum absorbance for sodium violurate. The specific wavelength should be determined empirically but is expected to be in the visible range.
- Prepare a blank by mixing the **violuric acid** reagent with deionized water.
- Process the sodium standard solutions in the same manner as the serum sample.

5. Data Analysis:

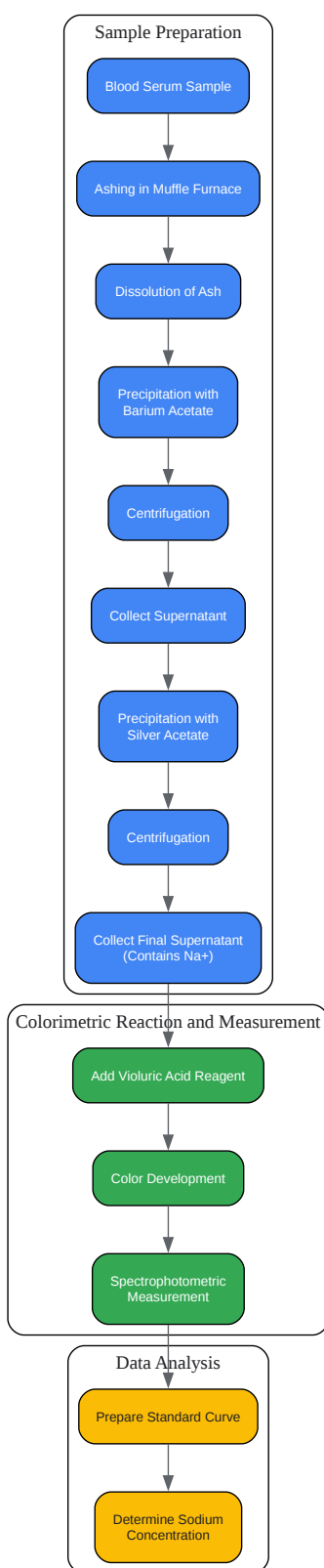
- Construct a standard curve by plotting the absorbance values of the sodium standards against their known concentrations.
- Determine the concentration of sodium in the serum sample by interpolating its absorbance value on the standard curve.

Data Presentation

The following table summarizes typical parameters that would be relevant for this assay. The values are illustrative and should be determined experimentally.

Parameter	Value	Notes
Sample Type	Blood Serum	
Sample Pre-treatment	Ashing, Precipitation of Anions	Essential to remove organic matter and interfering ions.[1]
Reagent	Violuric Acid in DMF (K+ saturated)	The use of dimethylformamide as a solvent and saturation with potassium violurate are key aspects of the original method.[1]
Wavelength of Max. Absorbance	To be determined (Visible range)	The specific λ_{max} for the sodium violurate complex in DMF needs to be identified.
Linearity Range	To be determined	Expected to be within the physiological range of sodium in serum.
Accuracy	Within 4 mEq/L of flame photometer	As reported in the original 1955 publication.[1]

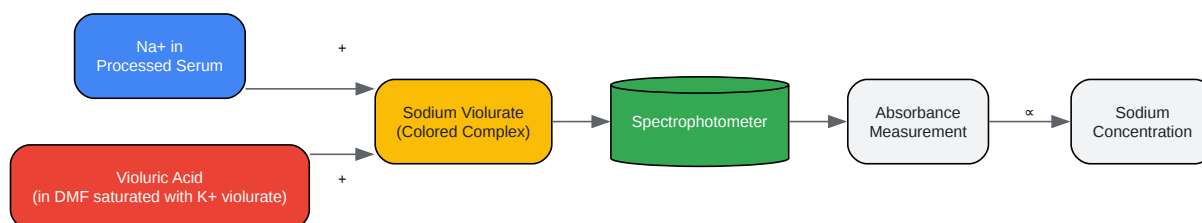
Experimental Workflow Diagram



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Caption: Experimental workflow for the photometric determination of sodium in blood serum using **violuric acid**.

Signaling Pathway Diagram (Reaction Principle)



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Caption: Principle of sodium detection by **violuric acid**.

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References

- 1. cabidigitallibrary.org [cabidigitallibrary.org]
- 2. Violuric acid - Wikipedia [en.wikipedia.org]
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